

An In-depth Technical Guide to 1H-Indole-2-Carbohydrazide

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Compound of Interest

Compound Name: *1H-indole-2-carbohydrazide*

Cat. No.: B185677

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1H-indole-2-carbohydrazide**, a key chemical intermediate in the synthesis of various biologically active compounds. This document outlines its chemical properties, a detailed synthesis protocol, and explores the mechanisms of action of its derivatives, which have shown promise in anticancer, antidiabetic, and antimicrobial research.

Core Compound Properties

1H-indole-2-carbohydrazide is a heterocyclic organic compound that serves as a versatile building block in medicinal chemistry.^[1] Its indole core and hydrazide functional group make it a valuable precursor for synthesizing a wide range of derivatives with diverse pharmacological activities.

Quantitative Data Summary

The fundamental chemical and physical properties of **1H-indole-2-carbohydrazide** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Weight	175.19 g/mol	[2]
Chemical Formula	C ₉ H ₉ N ₃ O	[2]
CAS Number	5055-39-0	[2]
Physical Form	Solid	
Purity	Typically ≥95%	
Storage Temperature	2-8°C, sealed in a dry environment	
InChI Key	DZLFRQHFFVRYEE-UHFFFAOYSA-N	

Synthesis of 1H-Indole-2-Carbohydrazide

The synthesis of **1H-indole-2-carbohydrazide** is a straightforward process, typically achieved through the hydrazinolysis of an indole-2-carboxylate ester.

Experimental Protocol: Synthesis from Methyl 1H-indole-2-carboxylate

This protocol details the synthesis of **1H-indole-2-carbohydrazide** from methyl 1H-indole-2-carboxylate and hydrazine.

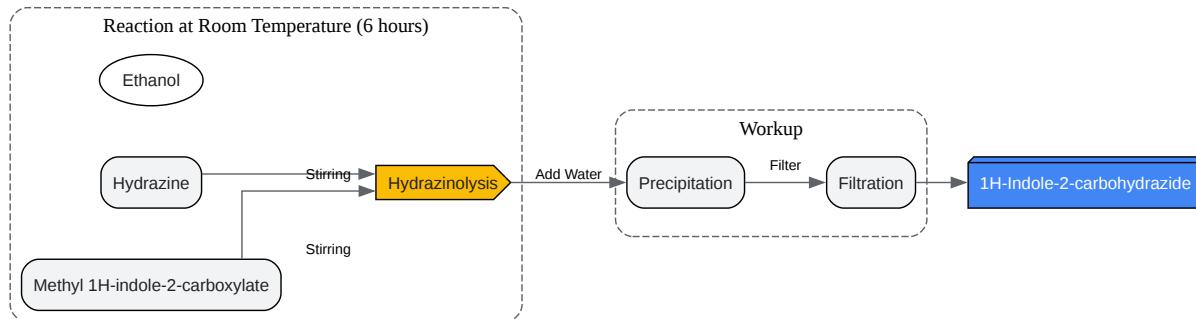
Materials:

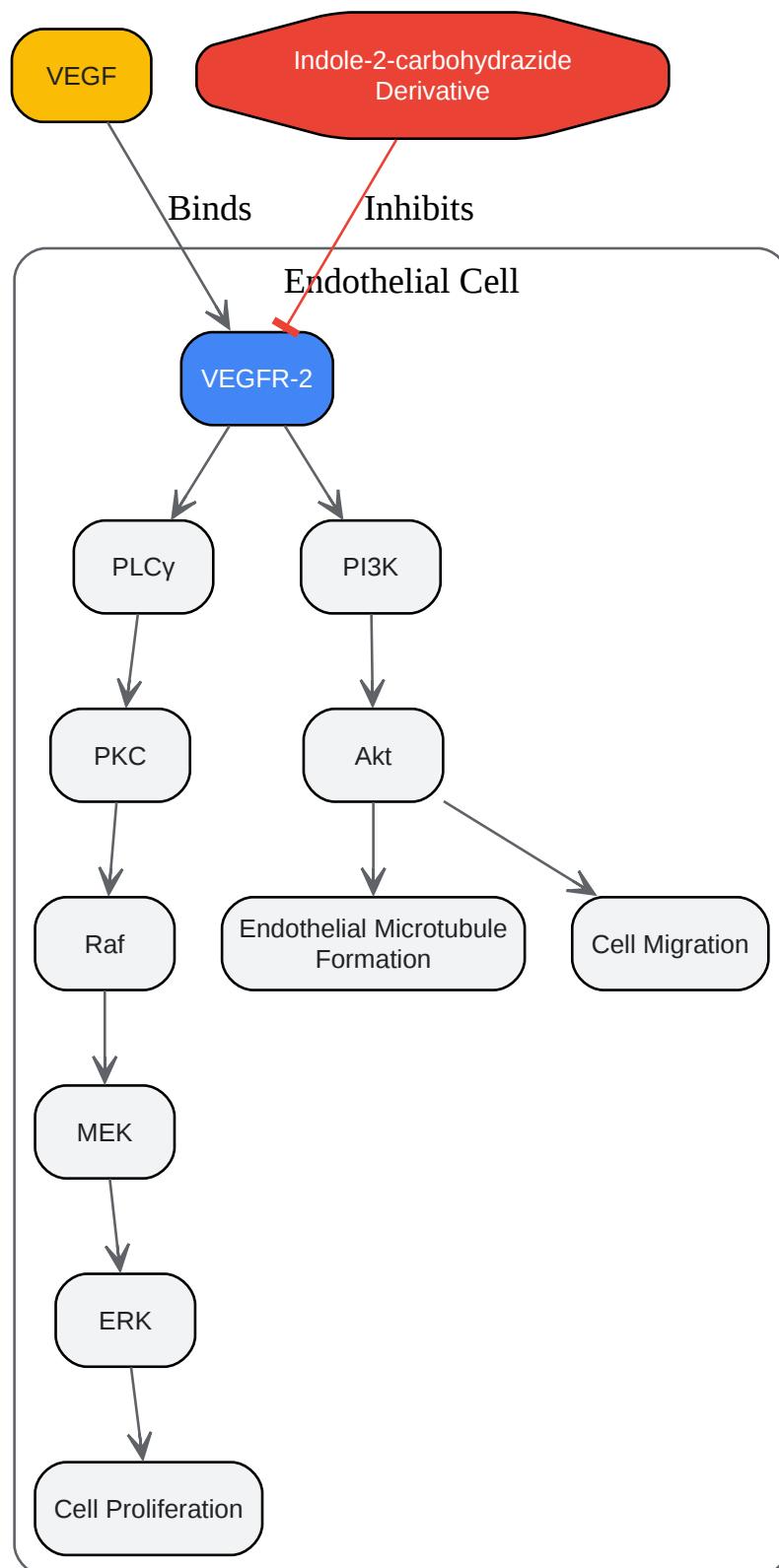
- Methyl 1H-indole-2-carboxylate
- Hydrazine
- Ethanol
- Water

Procedure:

- A solution of methyl 1H-indole-2-carboxylate (3 mmol) and hydrazine (9 mmol) in ethanol (20 mL) is stirred at room temperature for 6 hours.[3]
- Following the reaction period, water is added to the reaction mixture.[3]
- The addition of water induces the precipitation of a white solid, which is the **1H-indole-2-carbohydrazide** product.[3]
- The pure precipitate is then separated from the solution by filtration.[3]

Synthesis Workflow Diagram



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References

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